

Managing BMS-986187 storage and handling to maintain potency

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Compound of Interest

Compound Name: BMS-986187

Cat. No.: B1667321

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For researchers, scientists, and drug development professionals utilizing **BMS-986187**, maintaining its potency through proper storage and handling is critical for reproducible and accurate experimental outcomes. This guide provides detailed protocols, troubleshooting advice, and frequently asked questions to ensure the integrity of your **BMS-986187** supply.

Storage and Handling Guidelines

Proper storage of **BMS-986187** is crucial to prevent degradation and maintain its biological activity. The compound is available in both lyophilized/powder and solvent forms.

Summary of Storage Conditions

Form	Temperature	Duration	Additional Notes
Lyophilized Powder	-20°C	Up to 3 years[1]	Keep desiccated[2].
+4°C	Refer to manufacturer's CoA	Short-term storage may be possible.	
In Solvent (DMSO)	-80°C	6 months to 1 year[1][3]	Protect from light[3].
-20°C	Up to 1 month[2][3]	Protect from light. Aliquot to avoid multiple freeze/thaw cycles[2].	

Experimental Protocols

Reconstitution of Lyophilized BMS-986187

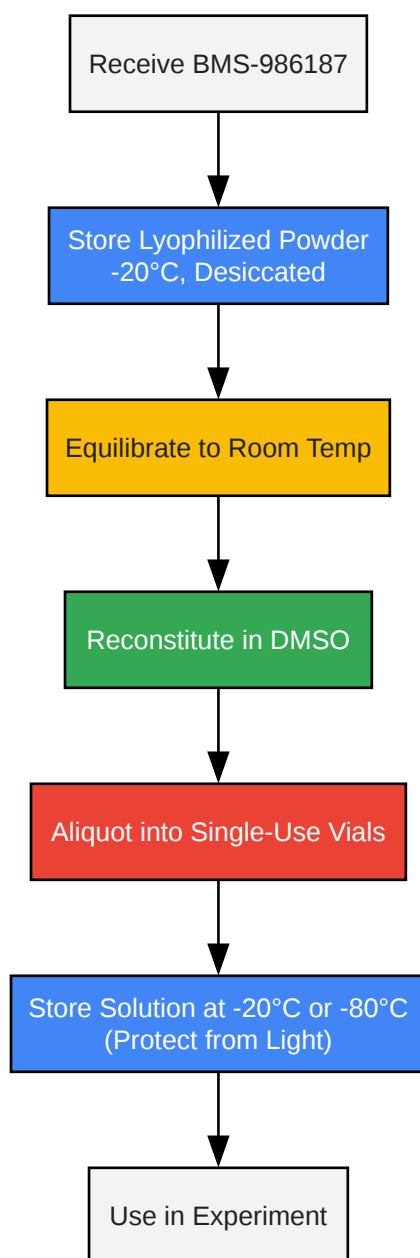
To ensure accurate and consistent concentrations, follow this detailed protocol for reconstitution:

- **Equilibration:** Before opening, allow the vial of lyophilized **BMS-986187** to equilibrate to room temperature for at least 20 minutes. This prevents condensation from forming inside the vial upon opening, which could affect the compound's stability.
- **Solvent Selection:** Dimethyl sulfoxide (DMSO) is the recommended solvent for creating stock solutions.[4]
- **Stock Solution Preparation:**
 - Determine the desired stock concentration (e.g., 10 mM).
 - Calculate the required volume of DMSO based on the mass of **BMS-986187** provided in the vial. The molecular weight of **BMS-986187** is approximately 470.6 g/mol .[2][3]
 - Carefully add the calculated volume of DMSO to the vial.
 - To aid dissolution, sonication or warming the solution to 60°C may be beneficial.[3]

- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in appropriate light-protecting tubes.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (6 months to 1 year).[\[1\]](#)[\[3\]](#)
 - Properly label each aliquot with the compound name, concentration, date of preparation, and storage conditions.

Visualizing the Workflow

A logical workflow for handling and storing **BMS-986187** is essential to maintain its potency.



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Caption: Workflow for **BMS-986187** Storage and Preparation.

Troubleshooting Guide & FAQs

This section addresses common issues that researchers may encounter when working with **BMS-986187**.

Q1: My **BMS-986187** powder won't fully dissolve in DMSO. What should I do?

A1: If you are having trouble dissolving the compound, you can try gently warming the solution up to 60°C or using sonication to aid dissolution.[3] Ensure that your DMSO is of high purity and anhydrous, as hygroscopic DMSO can negatively impact solubility.[3]

Q2: I've noticed a decrease in the activity of my **BMS-986187** solution over time. What could be the cause?

A2: A loss of potency can be attributed to several factors:

- **Improper Storage:** Storing the solution at a temperature higher than recommended or for longer than the suggested duration can lead to degradation. For long-term storage, -80°C is preferable to -20°C.[1][3]
- **Light Exposure:** **BMS-986187** solutions should be protected from light, as exposure can cause photodegradation.[3]
- **Multiple Freeze-Thaw Cycles:** Repeatedly freezing and thawing the stock solution can degrade the compound. It is highly recommended to aliquot the stock solution into single-use vials to avoid this.[2]

Q3: Can I store my **BMS-986187** stock solution at 4°C?

A3: While some suppliers suggest storing the solid compound at +4°C, it is generally not recommended for solutions.[4] For reconstituted solutions, storage at -20°C or -80°C is necessary to maintain stability and prevent loss of potency.[1][2][3]

Q4: What is the recommended shipping condition for **BMS-986187**?

A4: Shipping conditions can vary. Some suppliers ship the compound at room temperature for domestic transit, while others may use blue ice.[1][3] Upon receipt, it is crucial to immediately transfer the compound to the recommended storage conditions as outlined in the summary table.

Q5: Are there alternative solvents to DMSO for **BMS-986187**?

A5: While DMSO is the most commonly recommended solvent with documented solubility data, one source mentions solubility in DMF and a DMF:PBS (pH 7.2) mixture (1:2 ratio) at 0.33

mg/ml.[5] However, for optimal and reliable results, adhering to the manufacturer's recommendation of DMSO is advised. If using alternative solvents, it is essential to perform small-scale solubility and stability tests first.

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